

Safe Disposal of 3-Butylpyridine: A Procedural Guide

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Compound of Interest

Compound Name: 3-Butylpyridine

CAS No.: 539-32-2

Cat. No.: B1328907

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **3-Butylpyridine** are paramount to ensuring laboratory safety and environmental compliance. This guide provides a comprehensive, step-by-step approach to the safe disposal of **3-Butylpyridine**, grounded in established safety protocols.

Key Safety and Hazard Information

3-Butylpyridine is a combustible liquid that can cause skin, eye, and respiratory irritation.[1][2] Adherence to appropriate safety measures is crucial during handling and disposal.

Property	Value	Source
CAS Number	539-32-2	[1][3]
EC Number	208-715-1	[1][3]
Molecular Formula	C9H13N	[1]
Flash Point	79 °C (174.2 °F) - closed cup	[3][4]
Density	0.911 g/mL at 25 °C	[3]
Boiling Point	80-81 °C at 8 mmHg	[3]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3)	[1][3][4]
Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1][2][5]

Experimental Protocol: Waste Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **3-Butylpyridine** waste.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE before handling **3-Butylpyridine**. This includes:
 - Eye Protection: Chemical safety goggles or a face shield.[1][3]
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[1][3]
 - Respiratory Protection: Use in a well-ventilated area or with a suitable respirator (e.g., type ABEK (EN14387) respirator filter).[3]
 - Protective Clothing: A laboratory coat is mandatory.

2. Waste Collection:

- Collect waste **3-Butylpyridine**, including contaminated materials, in a designated, properly labeled, and sealable hazardous waste container.
- The container should be made of a compatible material that will not react with pyridine compounds.
- Do not mix **3-Butylpyridine** waste with other incompatible waste streams.

3. Spill Management:

- In the event of a spill, evacuate the immediate area if necessary.
- Remove all sources of ignition as **3-Butylpyridine** is a combustible liquid.[\[1\]](#)[\[5\]](#)
- For small spills, absorb the chemical with an inert, non-combustible material such as sand, earth, or vermiculite.
- Once absorbed, carefully collect the material using spark-proof tools and place it into the designated hazardous waste container.
- Ventilate the area of the spill.

4. Container Sealing and Labeling:

- Securely seal the waste container to prevent any leaks or vapors from escaping.
- Label the container clearly as "Hazardous Waste: **3-Butylpyridine**" and include the date of accumulation.

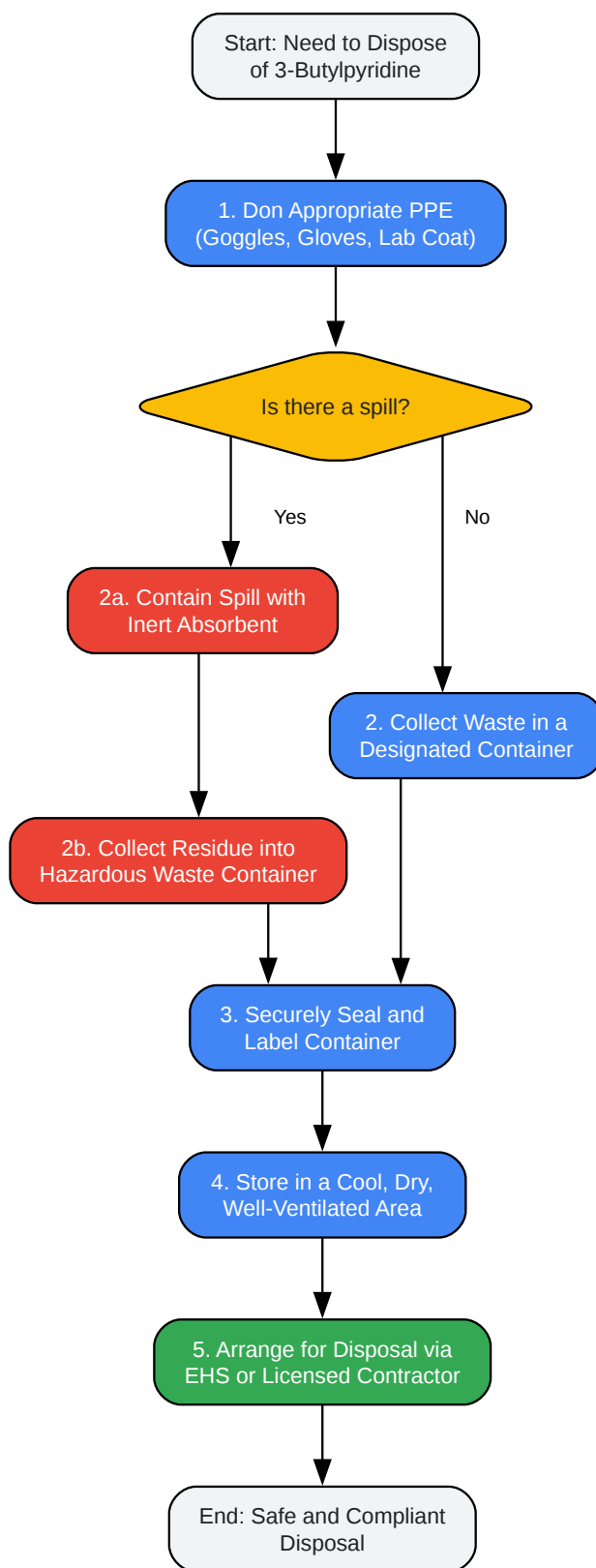
5. Storage:

- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[\[1\]](#)[\[5\]](#)
- Ensure the storage area is designated for hazardous chemical waste and is inaccessible to unauthorized personnel.

6. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- [\[1\]](#)

Logical Workflow for 3-Butylpyridine Disposal



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Caption: Logical workflow for the safe disposal of **3-Butylpyridine**.

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